

Technical Guide on Tspba: Identity, Application, and Inferred Safety Considerations

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Compound of Interest

Compound Name: Tspba

Cat. No.: B13156858

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Disclaimer: The following guide has been compiled from publicly available research and chemical data. Notably, a formal Safety Data Sheet (SDS) or Material Safety Data Sheet (MSDS) for the ROS-responsive crosslinker **Tspba** could not be located. The safety and handling guidelines presented herein are inferred from the general properties of related chemical compounds and are intended for informational purposes only. Researchers and scientists must conduct their own thorough risk assessments before handling this substance and should consult with their institution's environmental health and safety department.

Introduction

The acronym "**Tspba**" has been identified in chemical literature and supplier catalogues referring to distinct substances. For professionals in drug development and biomedical research, "**Tspba**" most commonly denotes a sophisticated, ROS-responsive crosslinking agent.^[1] Its full chemical name is (4-boronophenyl)methyl-[3-[(4-boronophenyl)methyl-dimethylazaniumyl]propyl]-dimethylazanium dibromide.^[2] This compound is instrumental in the formation of "smart" hydrogels that can respond to specific biological cues, particularly reactive oxygen species (ROS).^[1]

A second, less common substance also referred to as "TSBPA" is 4,4'-(Diphenylsilanediyl)bis(N,N-diphenylaniline), a tetraarylsilane compound utilized in the field of organic electronics as a hole transport material.^{[3][4]} Given the target audience of this guide, all subsequent information will pertain to the ROS-responsive crosslinker.

Core Properties and Specifications

While a comprehensive, officially sanctioned datasheet is not available, data aggregated from chemical databases provides insight into the physicochemical properties of **Tspba**.[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₄ B ₂ Br ₂ N ₂ O ₄	PubChem [2]
Molecular Weight	559.9 g/mol	PubChem [2]
IUPAC Name	(4-boronophenyl)methyl-[3-[(4-boronophenyl)methyl-dimethylazaniumyl]propyl]-dimethylazanium dibromide	PubChem [2]
Depositor-Supplied Synonyms	TSPBA, ROS-responsive crosslinker TSPBA, 2222566-33-6, GLXC-26766	PubChem [2]

Inferred Safety and Handling Guidelines

The following precautions are based on the safety profiles of similar chemical structures, such as boronic acid derivatives and organic bromide salts. These compounds are often classified as irritants.

Precaution Category	Recommended Guidelines
Personal Protective Equipment (PPE)	Eye Protection: Wear chemical safety goggles. Hand Protection: Wear compatible chemical-resistant gloves. Skin and Body Protection: Wear a laboratory coat.
Handling	Use in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust, fumes, or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry place. Keep away from strong oxidizing agents.
First Aid (In case of exposure)	Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. Skin: Flush skin with plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention. Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek medical attention.
Disposal	Dispose of contents and container in accordance with local, regional, national, and international regulations.

Experimental Protocol: Preparation of a Tspba-based Hydrogel

Tspba is frequently used to form hydrogels by crosslinking with polymers like polyvinyl alcohol (PVA). These hydrogels are notable for their responsiveness to ROS. The following is a generalized protocol based on published research.

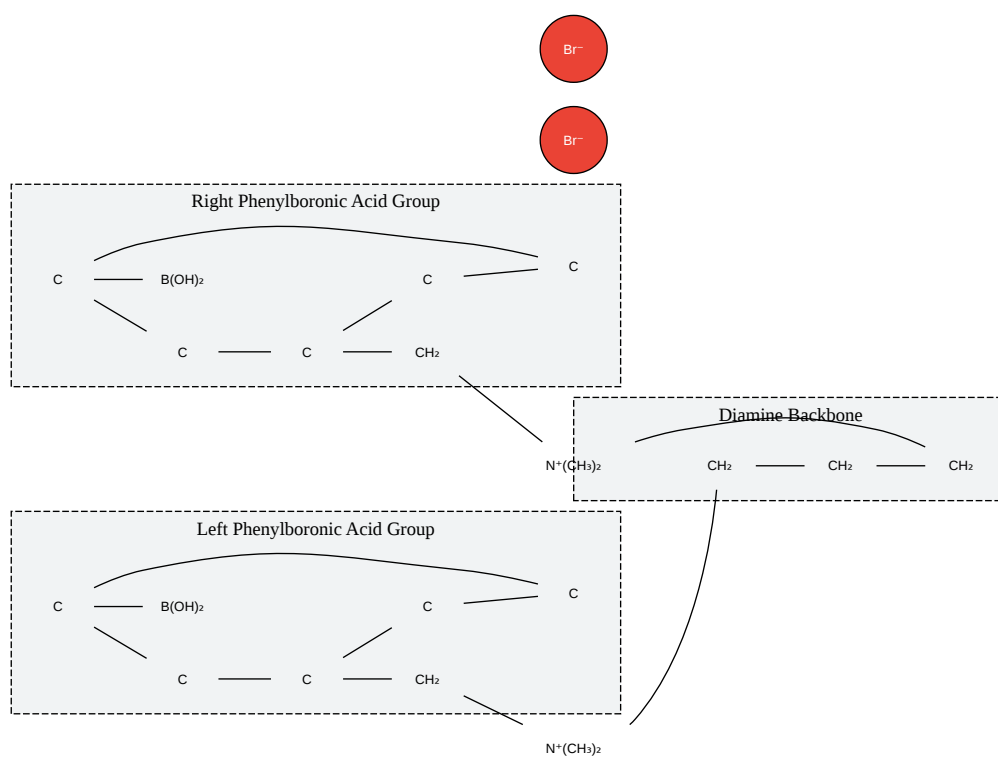
Materials:

- **Tspba** (ROS-responsive crosslinker)
- Polyvinyl alcohol (PVA)
- Deionized water or appropriate buffer solution (e.g., PBS)
- Dual-syringe mixing system

Methodology:

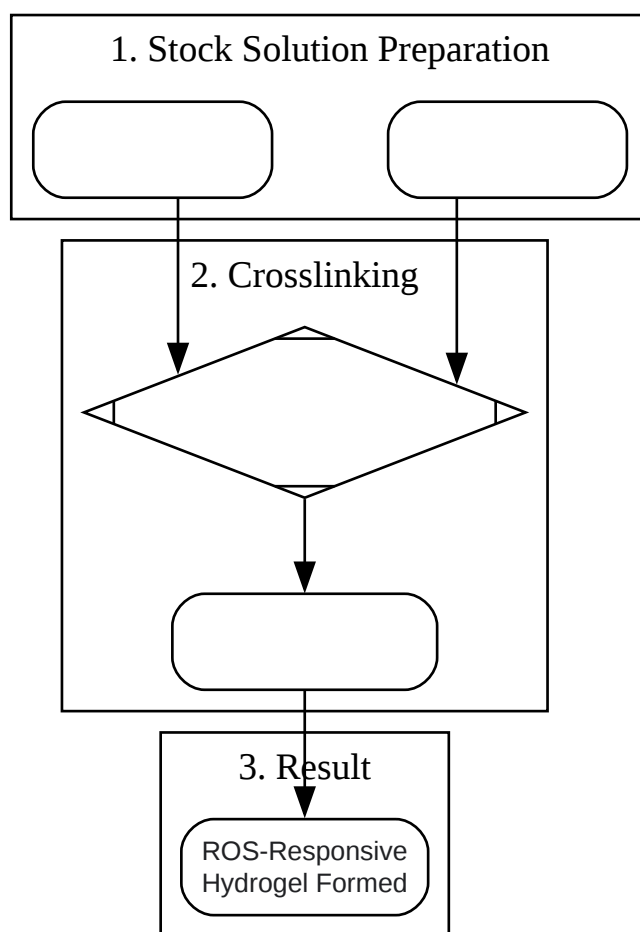
- Preparation of Stock Solutions:
 - Prepare an aqueous solution of PVA at the desired concentration. This may require heating to fully dissolve the polymer.
 - Prepare an aqueous solution of **Tspba** at the desired concentration.
- Hydrogel Formation:
 - For in vitro experiments, predetermined amounts of the PVA and **Tspba** solutions are mixed. The crosslinking process begins immediately, leading to gelation.
 - For in vivo applications, the PVA and **Tspba** aqueous solutions are loaded into separate barrels of a dual-syringe system.[\[2\]](#) Simultaneous injection of the two solutions at the target site allows for in situ gel formation.[\[2\]](#)
- Characterization:
 - The resulting hydrogel can be characterized by various methods, including Scanning Electron Microscopy (SEM) to analyze its porous structure and rheometry to measure its storage (G') and loss (G'') moduli.

Visualizations



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Caption: Chemical structure of **Tspba** crosslinker.



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Caption: Workflow for in situ hydrogel formation.

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References

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